

Dihydrofarnesol Biosynthesis in Plants: A Technical Guide

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Compound of Interest

Compound Name: **Dihydrofarnesol**

Cat. No.: **B1232375**

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Abstract

Dihydrofarnesol, a sesquiterpenoid alcohol, is a naturally occurring compound in various plants. While the upstream pathways of isoprenoid biosynthesis leading to its precursor, farnesol, are well-established, the specific enzymatic conversion to **dihydrofarnesol** in plants remains an area of active investigation. This technical guide provides a comprehensive overview of the known and hypothesized biosynthetic pathway of **dihydrofarnesol**, detailed experimental protocols for its analysis and the characterization of related enzymes, and a summary of the regulation of the overarching isoprenoid pathway. This document is intended to serve as a valuable resource for researchers in natural product chemistry, plant biology, and drug development.

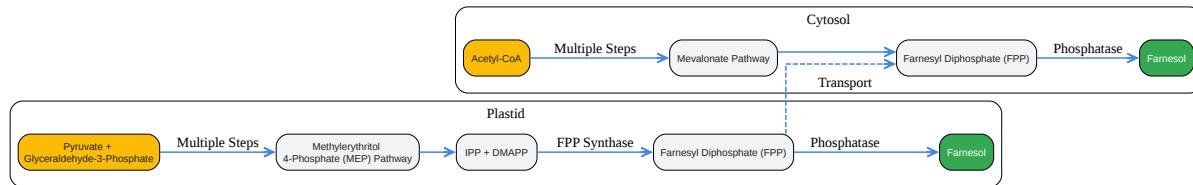
Introduction

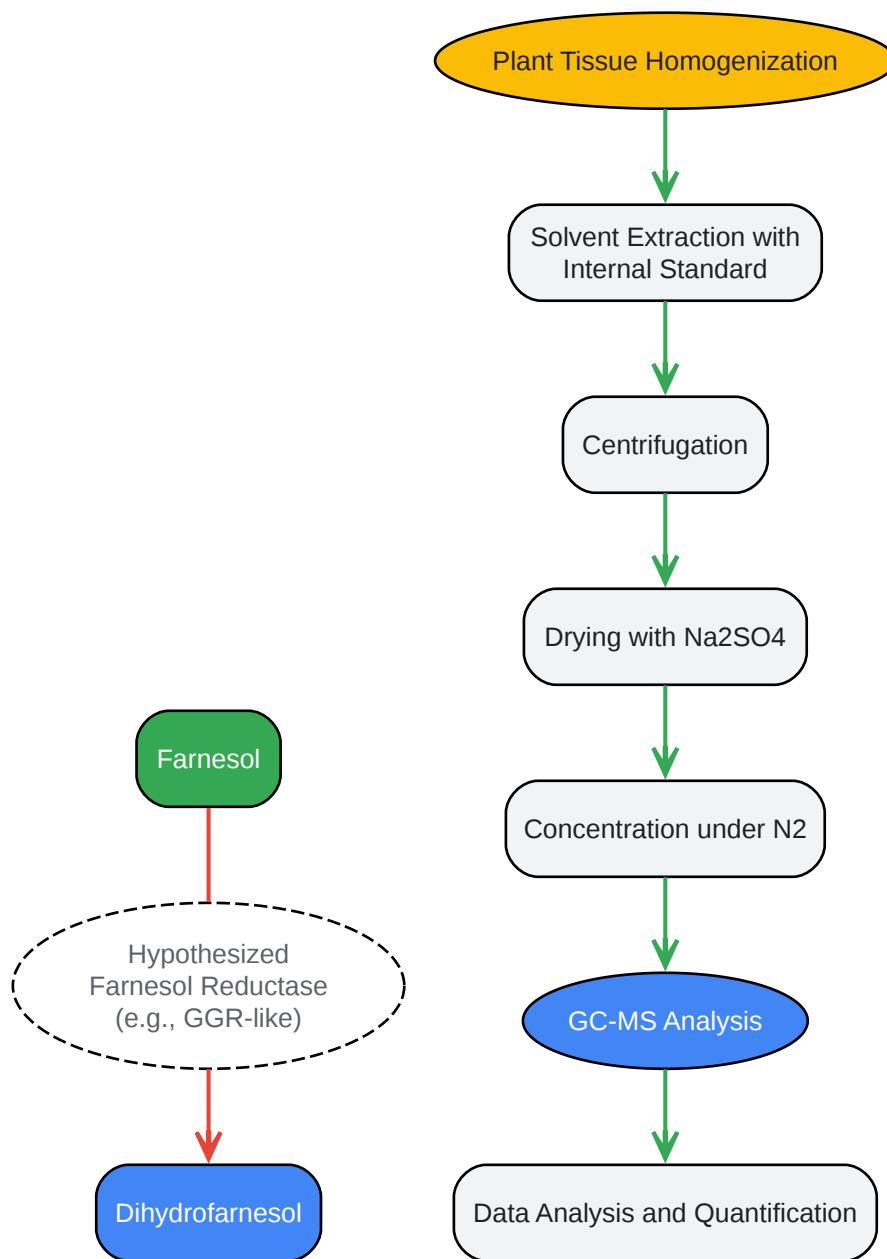
Sesquiterpenoids are a diverse class of C15 isoprenoid compounds derived from farnesyl diphosphate (FPP). They play crucial roles in plant defense, signaling, and as precursors to various secondary metabolites. **Dihydrofarnesol** is a saturated derivative of the more commonly known farnesol. Understanding its biosynthesis is critical for harnessing its potential applications in pharmaceuticals, flavorings, and fragrances. This guide elucidates the current understanding of the **dihydrofarnesol** biosynthesis pathway in plants.

Upstream Biosynthesis of Farnesol

The biosynthesis of farnesol, the immediate precursor to the hypothesized **dihydrofarnesol** synthesis, originates from the universal isoprenoid precursors, isopentenyl diphosphate (IPP) and its isomer dimethylallyl diphosphate (DMAPP). Plants utilize two distinct pathways to produce these C5 building blocks: the mevalonate (MVA) pathway, which is active in the cytosol, and the methylerythritol 4-phosphate (MEP) pathway, located in the plastids.

Farnesyl diphosphate (FPP) synthase then catalyzes the sequential condensation of two molecules of IPP with one molecule of DMAPP to form the C15 compound, FPP. FPP is a key branch-point intermediate in isoprenoid metabolism. The dephosphorylation of FPP by various phosphatases yields farnesol.



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